

4-Nitrobenzylamine hydrochloride safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Nitrobenzylamine hydrochloride

Cat. No.: B100060

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An In-depth Technical Guide to the Safe Handling of **4-Nitrobenzylamine Hydrochloride**

For researchers, scientists, and drug development professionals, the integrity of experimental work is intrinsically linked to a foundational understanding of chemical safety. **4-Nitrobenzylamine hydrochloride** (CAS No. 18600-42-5) is a valuable reagent and building block in organic and medicinal chemistry, frequently utilized in the synthesis of novel compounds and modification of materials like carbon nanotubes.^{[1][2]} However, its utility is accompanied by specific hazards that necessitate a comprehensive and technically grounded approach to its handling, storage, and emergency management.

This guide moves beyond a standard Safety Data Sheet (SDS) to provide a deeper, more causal understanding of the safety protocols associated with **4-Nitrobenzylamine hydrochloride**. As a senior application scientist, the goal is not just to present rules, but to explain the scientific reasoning behind them, creating a self-validating system of safety that protects both the researcher and the research.

Hazard Identification and GHS Classification

4-Nitrobenzylamine hydrochloride is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[3][4]} Understanding this classification is the first step in developing a robust safety protocol.

- Signal Word: Warning^{[3][4]}

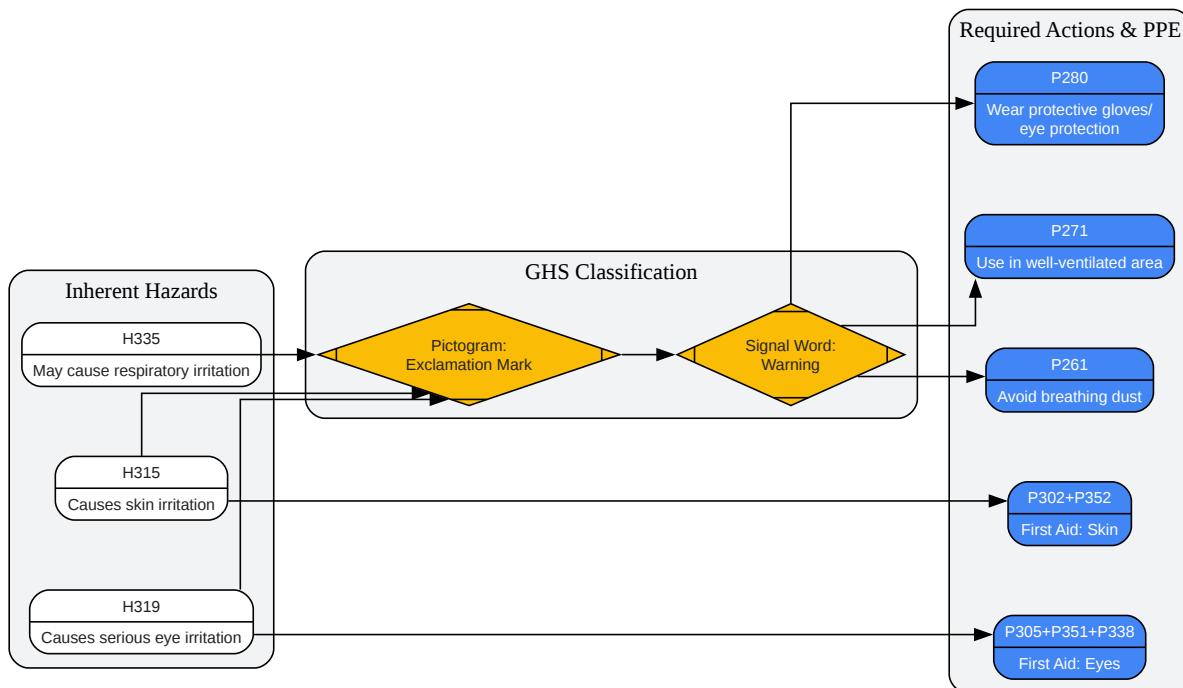
- Hazard Statements:

- H315: Causes skin irritation.[4][5][6]
- H319: Causes serious eye irritation.[4][5][6]
- H335: May cause respiratory irritation.[4][5]

These statements are not arbitrary; they are based on toxicological data indicating the compound's potential to cause reversible inflammatory effects upon direct contact with skin and eyes, or upon inhalation. The "irritant" classification implies that prompt and appropriate first aid can typically prevent long-term damage.

GHS Hazard Communication Workflow

The following diagram illustrates the logical flow from the inherent hazards of the chemical to the necessary protective actions.

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Caption: GHS classification and corresponding protective actions.

Physicochemical Properties: The Foundation of Safe Handling

The physical and chemical properties of a substance dictate its behavior under various conditions and are critical for designing safe handling and storage procedures.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂ ·HCl	[7]
Molecular Weight	188.61 g/mol	[2] [4]
Appearance	White to light yellow or light brown crystalline solid/powder.	[1] [5] [8]
Melting Point	~265 °C (decomposes)	[1] [9]
Solubility	Soluble in water. Soluble in methanol:glacial acetic acid (1:1) at 25 mg/mL.	[2] [5] [9]
Stability	Stable under normal conditions.	[1] [3]
Incompatibilities	Strong oxidizing agents, acids, acid chlorides, acid anhydrides.	[1] [9] [10]

The compound's solid, crystalline nature means the primary exposure risk during handling is the inhalation of airborne dust or direct skin/eye contact with the powder. Its stability is advantageous, but its incompatibility with strong oxidizing agents and various acidic compounds requires careful segregation in storage and during experimental setups.[\[1\]](#)[\[9\]](#)

Chemical Structure

Caption: Structure of **4-Nitrobenzylamine Hydrochloride**.

Safe Handling and Engineering Controls

A multi-layered approach involving engineering controls, administrative procedures, and personal protective equipment (PPE) is essential for mitigating the risks associated with **4-Nitrobenzylamine hydrochloride**.

Engineering Controls: The First Line of Defense

- Ventilation: All handling of the solid compound that may generate dust (e.g., weighing, transferring, preparing solutions) must be conducted in a certified chemical fume hood.[10] This is the most effective way to prevent respiratory exposure, as mandated by the H335 classification.
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and located close to the workstation.[3][10] This is a non-negotiable requirement due to the serious eye and skin irritation potential (H319, H315).

Personal Protective Equipment (PPE): The Last Barrier

The selection of PPE is directly informed by the GHS hazard statements.

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory. Standard safety glasses do not offer sufficient protection from fine dust.
- Hand Protection: Wear nitrile or other chemically resistant gloves.[3] Always inspect gloves for tears or punctures before use and wash hands thoroughly after handling, even after removing gloves.[3]
- Body Protection: A standard laboratory coat should be worn and kept fully fastened.[3]

Protocol for Weighing and Handling Solid 4-Nitrobenzylamine Hydrochloride

This protocol is designed to minimize dust generation and potential exposure.

- Preparation: Don all required PPE (goggles, gloves, lab coat) before entering the designated handling area. Ensure the chemical fume hood is on and operating correctly.
- Staging: Place a weigh boat, spatula, and the chemical container inside the fume hood.
- Dispensing: Slowly and carefully open the container inside the hood. Avoid any sudden movements that could aerosolize the powder.
- Weighing: Use a spatula to carefully transfer the desired amount of the solid to the weigh boat. Keep the container opening and the weigh boat as low to the work surface as possible

to minimize the distance the powder can travel in the air.

- Closure: Securely close the primary container immediately after dispensing.
- Cleanup: Gently wipe down the spatula and any surfaces within the hood with a damp cloth or towel to collect any residual dust. Dispose of the cloth as hazardous waste.
- Transport: If moving the weighed sample, place it in a sealed, secondary container (e.g., a small beaker covered with paraffin film) for transport within the lab.

Emergency Response and First Aid

In the event of an exposure or spill, a rapid and correct response is critical to mitigating harm.

First-Aid Measures

These procedures are the immediate and critical response to an exposure event.

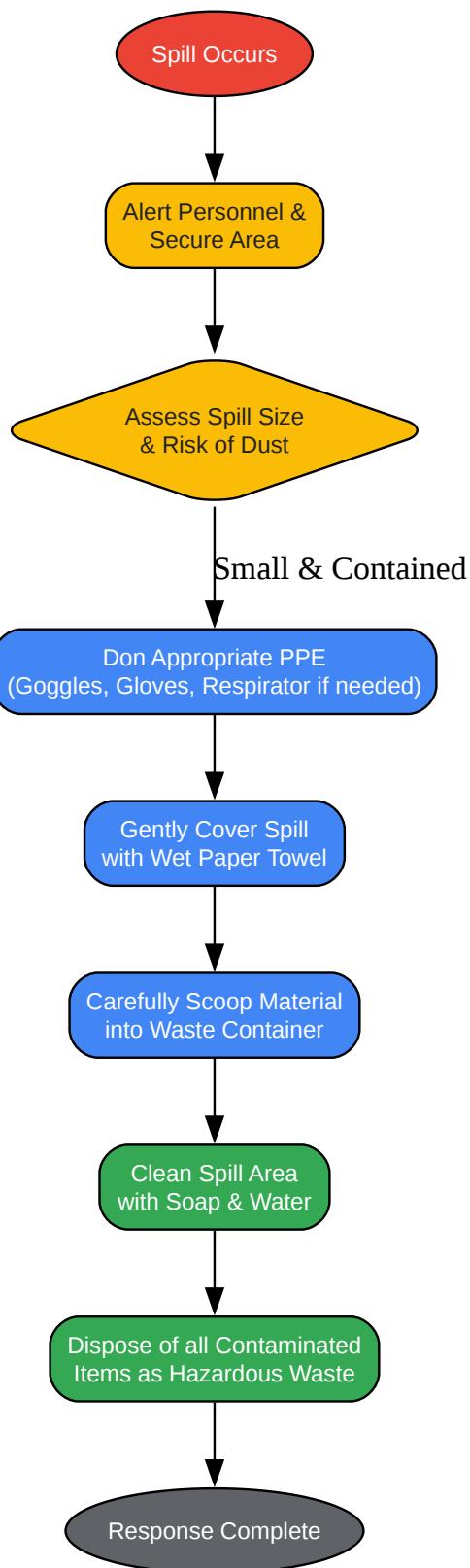
- Inhalation (May cause respiratory irritation): Immediately move the affected person to fresh air.^[3] If breathing is difficult or irritation persists, seek medical attention.^[3]
- Skin Contact (Causes skin irritation): Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[3] Remove contaminated clothing.^[3] If skin irritation occurs or persists, seek medical advice.^[3]
- Eye Contact (Causes serious eye irritation): Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[3] Remove contact lenses if present and easy to do.^[3] It is imperative to seek immediate medical attention from an ophthalmologist.
- Ingestion: Clean the mouth with water and drink plenty of water afterwards.^[3] Do not induce vomiting. Seek medical attention if you feel unwell.^[3]

Spill Response Protocol (for small, solid spills)

This workflow provides a systematic approach to safely managing a laboratory-scale spill.

- **Evacuate & Alert:** Immediately alert others in the vicinity. Evacuate the immediate area if the spill is large or if dust is significantly airborne.
- **Assess & Secure:** From a safe distance, assess the extent of the spill. Ensure proper ventilation (fume hood).
- **Don PPE:** Wear appropriate PPE, including safety goggles, gloves, a lab coat, and if necessary, a particle filter respirator.
- **Containment:** Do NOT use a dry brush or sweep, as this will aerosolize the dust. Gently cover the spill with a damp paper towel to prevent dust from becoming airborne.
- **Cleanup:** Carefully sweep or scoop the dampened material into a designated, labeled hazardous waste container.[\[7\]](#)
- **Decontaminate:** Wipe the spill area with soap and water.
- **Disposal:** Dispose of all contaminated materials (gloves, towels, etc.) in the hazardous waste container.[\[3\]](#)

Emergency Spill Response Workflow



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Caption: Step-by-step workflow for a small solid chemical spill.

Storage and Disposal

- Storage: To ensure its stability and longevity, **4-Nitrobenzylamine hydrochloride** should be stored in a tightly closed container in a cool, dry, and well-ventilated place.[3][5][7] Recommended storage temperatures are often between 2-8°C, under an inert gas like nitrogen or argon.[5][6] Store away from incompatible materials such as strong oxidizing agents.[9]
- Disposal: Dispose of unused material and its container at an approved waste disposal plant in accordance with local, regional, and national regulations.[3][7] Do not allow the product to be released into the environment.

By integrating this in-depth knowledge into daily laboratory practices, researchers can handle **4-Nitrobenzylamine hydrochloride** with the confidence that comes from a thorough understanding of its properties and the rationale behind each safety precaution.

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